

Introduction: The Versatile Chemistry of Aliphatic Isothiocyanates

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Compound of Interest

Compound Name: *Methyl DL-2-isothiocyanatocaproate*

CAS No.: 206761-73-1

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Isothiocyanates (ITCs) are a class of organosulfur compounds characterized by the functional group $-N=C=S$.^[1] While found in both aliphatic and aromatic forms, aliphatic isothiocyanates are of particular interest due to their prevalence in nature, notably as hydrolysis products of glucosinolates in cruciferous vegetables like broccoli, cabbage, and mustard.^{[2][3]} These compounds are not merely responsible for the pungent flavors of these plants; they are also potent bioactive molecules with applications ranging from anticancer therapeutics to agricultural fumigants.^{[4][5][6]}

Their significance in synthetic chemistry is equally profound, where they serve as versatile intermediates for the construction of diverse nitrogen- and sulfur-containing heterocycles.^[7] The unique electronic structure of the isothiocyanate group imparts a distinct and highly useful reactivity profile, making it a valuable tool for researchers, particularly in the fields of medicinal chemistry and drug development.^[4] This guide provides a detailed exploration of the core chemical properties, reactivity, and practical applications of aliphatic isothiocyanates, offering field-proven insights for scientific professionals.

Molecular Structure and Physicochemical Properties

The reactivity of aliphatic isothiocyanates is a direct consequence of their electronic and structural characteristics. Understanding these foundational properties is key to predicting their behavior in chemical reactions and biological systems.

Bonding and Electronic Structure

The isothiocyanate functional group ($R-N=C=S$) features a cumulenenic system of double bonds. The central carbon atom is sp -hybridized, leading to a nearly linear arrangement of the $N=C=S$ moiety, with the SCN angle approaching 180° .^[1] Bond lengths in the functional group are approximately $1.17 \text{ \AA}$ for the $N=C$ bond and $1.58 \text{ \AA}$ for the $C=S$ bond.^[1]

The key to isothiocyanate reactivity lies in the electrophilicity of the central carbon. This carbon is bonded to two highly electronegative atoms, nitrogen and sulfur, which pull electron density away from it. This creates a significant partial positive charge ($\delta+$) on the carbon, making it a prime target for attack by a wide range of nucleophiles.^{[3][8]} This inherent reactivity is the cornerstone of their utility as covalent modifiers in biological systems and as building blocks in organic synthesis.^[8]

Spectroscopic Characterization

The unique structure of the isothiocyanate group gives rise to distinct spectroscopic signatures that are invaluable for its identification and quantification.

- **Infrared (IR) Spectroscopy:** The most prominent feature in the IR spectrum of an isothiocyanate is a very strong and broad absorption band corresponding to the asymmetric stretching of the $-N=C=S$ group. This band typically appears in the region of $2280\text{-}1990 \text{ cm}^{-1}$.^[9] Its high intensity and characteristic position make IR spectroscopy a primary tool for confirming the presence of the isothiocyanate functional group.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** In ^{13}C NMR spectra, the central carbon of the isothiocyanate group is highly deshielded and typically resonates in the range of $125\text{-}140 \text{ ppm}$. The chemical shifts of protons on the aliphatic chain (the 'R' group) can be analyzed to confirm the overall structure of the molecule.

- Mass Spectrometry (MS): Aliphatic isothiocyanates generally show clear molecular ion peaks in mass spectrometry, allowing for the determination of molecular weight. Fragmentation patterns are often dictated by the nature of the aliphatic side chain.

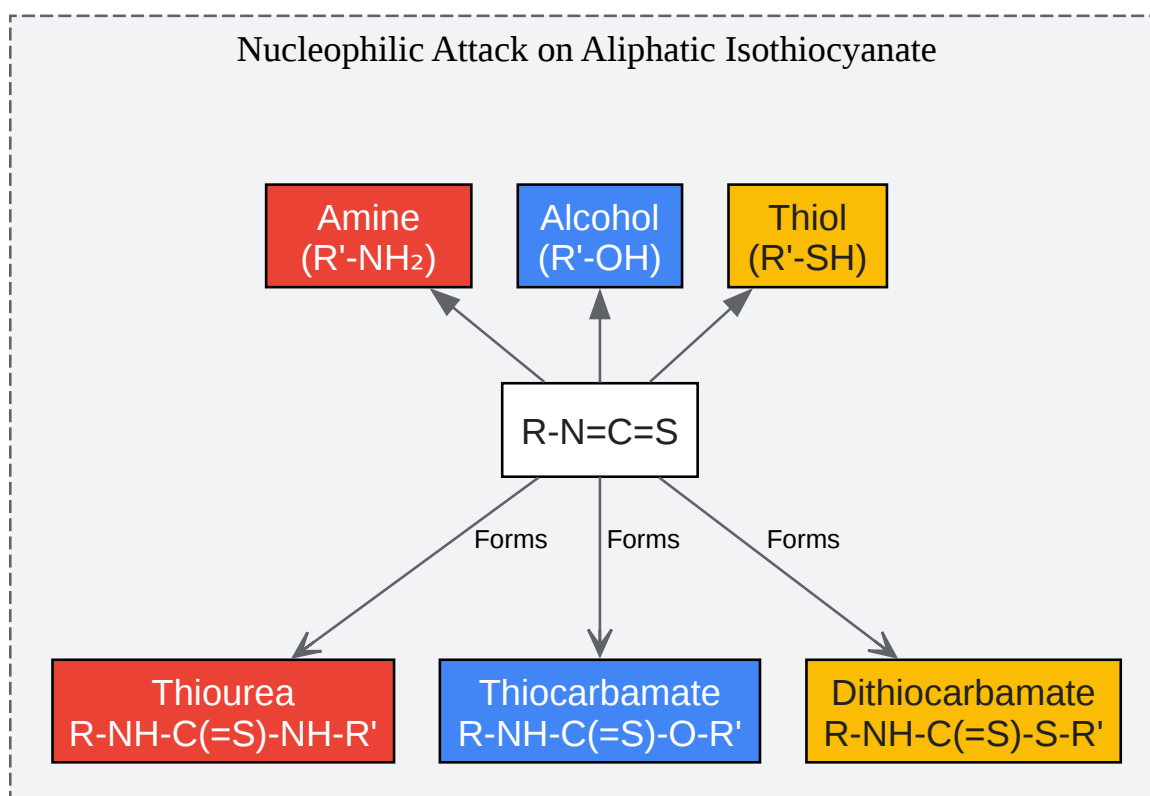
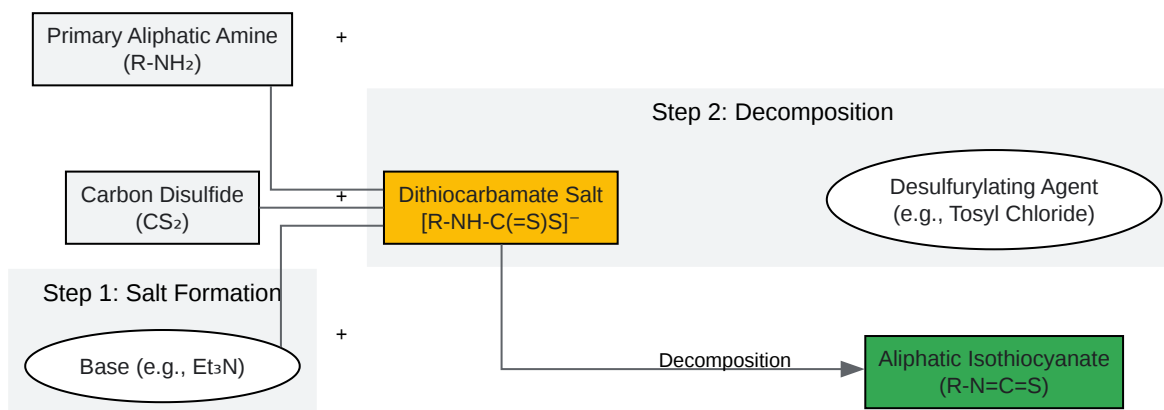
Spectroscopic Technique	Characteristic Signature	Typical Range/Value
Infrared (IR) Spectroscopy	Strong, broad asymmetric -N=C=S stretch	2280-1990 cm^{-1} ^[9]
¹³ C NMR Spectroscopy	Isothiocyanate Carbon (-C=S)	125-140 ppm
¹ H NMR Spectroscopy	Protons α to the -NCS group	~3.5 ppm (variable)

Synthesis of Aliphatic Isothiocyanates

While naturally occurring, the laboratory synthesis of aliphatic isothiocyanates is crucial for accessing diverse structures for research and development. Several reliable methods exist, with the choice often depending on the availability of starting materials and the desired scale.

The most common and versatile method involves the reaction of a primary aliphatic amine with carbon disulfide (CS_2) in the presence of a base to form a dithiocarbamate salt intermediate.^[5] This salt is then decomposed using a desulfurylating agent, such as tosyl chloride or propane phosphonic acid anhydride (T3P®), to yield the corresponding isothiocyanate.^[10] This two-step, one-pot procedure is widely adopted due to its operational simplicity and broad substrate scope.^[10]

Other synthetic routes include the isomerization of aliphatic thiocyanates ($\text{R-S-C}\equiv\text{N}$) to the more thermodynamically stable isothiocyanates (R-N=C=S) and the sulfuration of isocyanides.^[1] However, the direct reaction of aliphatic isocyanides with elemental sulfur is often sluggish and may require catalysis or nucleophilic activation to proceed efficiently.



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Figure 2: Major reaction pathways of isothiocyanates with common nucleophiles.

Cycloaddition Reactions

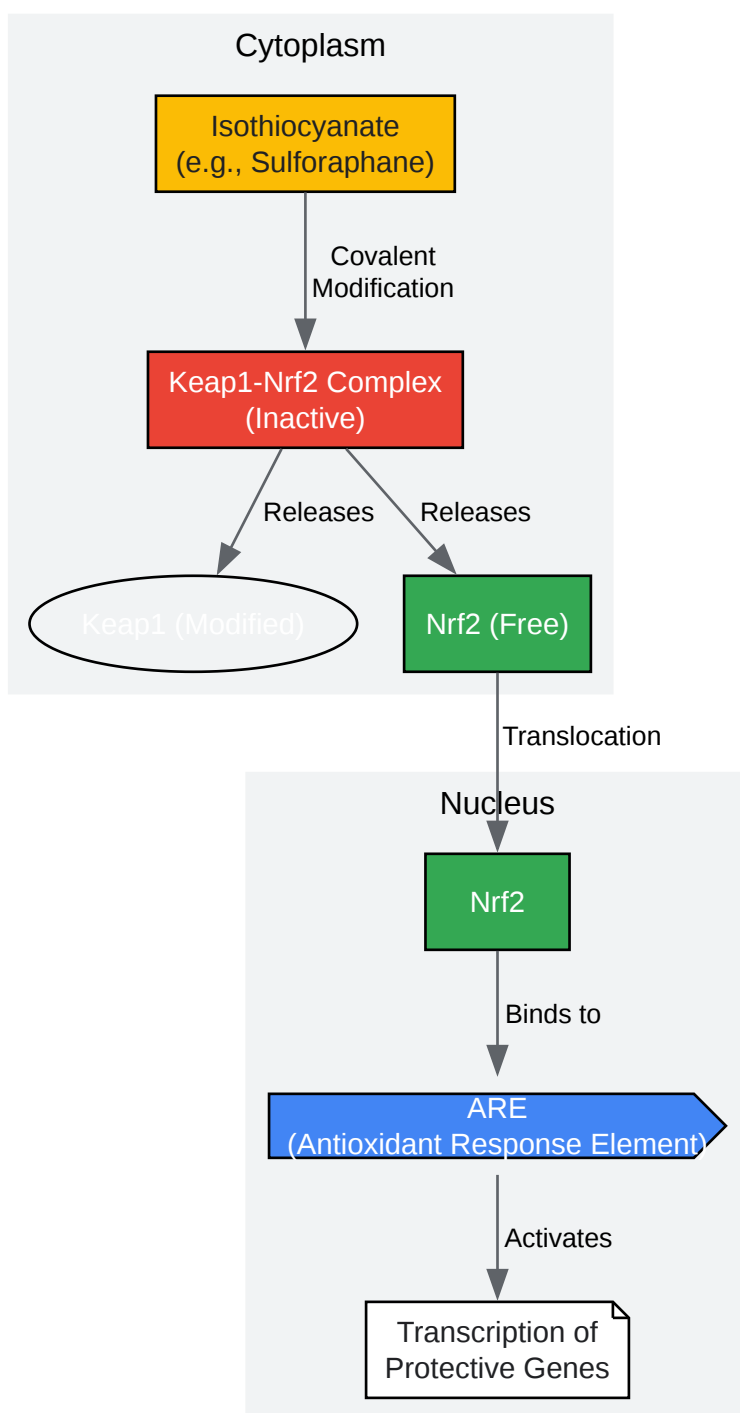
Isothiocyanates can participate in cycloaddition reactions, serving as reactive components for constructing heterocyclic rings. The C=S bond can act as a dienophile or dipolarophile. For instance, they can undergo [2+3] cycloadditions with 1,3-dipoles or [4+2] cycloadditions with dienes, providing access to five- and six-membered sulfur- and nitrogen-containing heterocycles. [11][12] These reactions significantly expand the synthetic utility of isothiocyanates beyond simple nucleophilic additions.

Applications in Drug Development and Chemical Biology

The unique reactivity of aliphatic isothiocyanates has been harnessed by nature and chemists alike, leading to significant applications in medicine. [13][14]

Covalent Inhibitors and Modulators

Many isothiocyanates exhibit potent biological activity by acting as covalent inhibitors of enzymes or other proteins. The electrophilic carbon of the ITC group reacts with nucleophilic residues on the protein surface, most commonly cysteine (via its thiol group) or lysine (via its primary amine group), forming a permanent covalent bond. A paradigmatic example is the action of sulforaphane, an aliphatic isothiocyanate derived from broccoli. Sulforaphane covalently modifies cysteine residues on the Keap1 protein. [2] This modification disrupts the Keap1-Nrf2 complex, liberating the transcription factor Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) and initiates the transcription of a suite of protective genes, including those for phase II detoxification enzymes like GSTs and NQO-1. [2] This mechanism is a primary driver of the chemopreventive and antioxidant effects attributed to sulforaphane. [2][15] The potential of isothiocyanates to enhance the efficacy of chemotherapeutic agents like cisplatin and doxorubicin is also an active area of research. [16]



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Figure 3: Mechanism of Nrf2 pathway activation by an isothiocyanate.

Experimental Protocols and Safe Handling

The high reactivity and volatility of many aliphatic isothiocyanates necessitate careful handling and specific experimental procedures.

General Safety and Handling Precautions

Aliphatic isothiocyanates, such as allyl isothiocyanate, are often volatile, flammable, and potent lachrymators (tear-inducing agents). [6][17] They are toxic upon ingestion, inhalation, and skin absorption. [6]

- **Engineering Controls:** Always handle isothiocyanates in a well-ventilated chemical fume hood. [18] For operations above 46°C, a closed system with explosion-proof equipment is recommended. [17][18] • **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles. [17][18] • **Storage:** Store in a cool, fireproof, well-ventilated area, away from strong oxidants, acids, and foodstuffs. [17] Containers should be tightly sealed. [17] • **Spill Management:** In case of a spill, evacuate the area. Absorb small spills with an inert material like sand or earth and collect for disposal using non-sparking tools. [17][19] Prevent entry into waterways. [19]

Protocol: Synthesis of an Aliphatic Thiourea

This protocol describes a standard procedure for reacting an aliphatic isothiocyanate with a primary amine to validate its reactivity.

- **Objective:** To synthesize N-benzyl-N'-propylthiourea from propyl isothiocyanate and benzylamine.
- **Materials:** Propyl isothiocyanate, benzylamine, ethanol, glassware.
- **Procedure:**
 - In a round-bottom flask, dissolve benzylamine (1.0 eq) in ethanol (5 mL per mmol of amine).
 - Add propyl isothiocyanate (1.0 eq) dropwise to the stirred solution at room temperature.
 - An exothermic reaction may be observed. The reaction is typically complete within 1-2 hours. Monitor progress by Thin Layer Chromatography (TLC).

- Upon completion, the product often precipitates from the solution. If not, reduce the solvent volume under reduced pressure.
- Collect the solid product by vacuum filtration, wash with cold ethanol, and dry under vacuum.
- Characterize the product by melting point, IR, and NMR spectroscopy to confirm the formation of the thiourea linkage.

Protocol: Spectroscopic Quantitation of Isothiocyanates

This method provides a reliable way to determine the concentration of isothiocyanates in a sample, leveraging their reaction with a dithiol. [20]

- Principle: Aliphatic isothiocyanates react quantitatively with 1,2-benzenedithiol in a cyclocondensation reaction to form 1,3-benzodithiole-2-thione. [20][21] This product has a strong UV absorbance at 365 nm, which can be measured spectrophotometrically. [20]*

Procedure:

- Prepare a standard curve using a known concentration of a pure aliphatic isothiocyanate.
 - To a solution of the isothiocyanate sample in a suitable solvent, add an excess of 1,2-benzenedithiol.
 - The reaction proceeds under mild conditions and is typically complete within an hour at room temperature. [20] 4. Measure the absorbance of the resulting solution at 365 nm using a UV-Vis spectrophotometer.
 - Calculate the concentration of the isothiocyanate in the original sample by comparing its absorbance to the standard curve.
- Causality: This assay is highly specific as other related functional groups like thiocyanates or isocyanates do not interfere under the assay conditions, providing a self-validating system for ITC quantification. [20]

Conclusion

Aliphatic isothiocyanates are a functionally rich and synthetically versatile class of molecules. Their well-defined chemical properties, dominated by the electrophilic nature of the $-N=C=S$ group, provide a predictable platform for chemical reactions and biological interactions. For researchers in organic synthesis and drug development, a thorough understanding of their reactivity with nucleophiles, participation in cycloadditions, and mechanisms of biological action is essential. As our understanding of their role in cellular pathways continues to grow, the rational design of new isothiocyanate-based therapeutics and chemical probes holds immense promise for addressing a range of human diseases.

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